α-(Methylamino)isobutyric Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*MeAIB*
CAS No.:	*2566-34-9*
Cat. No.:	*B554883*

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Abstract

α-(Methylamino)isobutyric acid (**MeAIB**) is a non-proteinogenic amino acid that has garnered significant attention in biomedical research due to its specific inhibitory action on the System A neutral amino acid transporter, particularly the SNAT2 isoform. This targeted action makes **MeAIB** an invaluable tool for elucidating the physiological roles of System A transport and its downstream signaling consequences, most notably the modulation of the mTOR pathway. This technical guide provides an in-depth overview of the discovery, history, synthesis, and biological activity of **MeAIB**. It includes a detailed, adaptable synthesis protocol, a summary of its physicochemical properties, and a comprehensive examination of its role in cellular signaling, visualized through a detailed pathway diagram. This document is intended to serve as a core resource for researchers leveraging **MeAIB** in their experimental designs and for professionals in drug development exploring the therapeutic potential of targeting amino acid transport systems.

Introduction

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α-(Methylamino)isobutyric acid, also known as N-methyl-α-aminoisobutyric acid, is a synthetic amino acid analog characterized by a methyl group on the alpha carbon and a methyl group on the amino group.[1] Unlike its close relative, α-aminoisobutyric acid (AIB), which is found in some meteorites and fungal antibiotics, **MeAIB** is primarily a laboratory tool.[2] Its significance lies in its high selectivity as a competitive inhibitor of the sodium-dependent neutral amino acid transport System A.[3] This system, particularly the SNAT2 (SLC38A2) transporter, is crucial for the cellular uptake of small, neutral amino acids like alanine, serine, and glutamine.[4] By blocking this transport, **MeAIB** serves as a powerful probe to study the downstream effects of amino acid deprivation on cellular processes such as cell growth, proliferation, and metabolism. A key pathway affected by **MeAIB**-induced inhibition of System A is the mammalian target of rapamycin (mTOR) signaling cascade, a central regulator of cellular anabolism.

History and Discovery

While a definitive historical account of the first synthesis of α-(Methylamino)isobutyric acid is not readily available in the surveyed literature, its development is intrinsically linked to the broader exploration of non-natural amino acids and their potential as tools to probe biological systems. The synthesis and study of N-methylated amino acids, in general, gained traction as researchers sought to create peptide analogs with enhanced stability and altered biological activity.[5] The synthesis of the parent compound, α-aminoisobutyric acid, has been well-documented, with early methods like the Strecker synthesis being employed.[6] It is plausible that the N-methylation of α-aminoisobutyric acid to produce **MeAIB** was a subsequent development aimed at creating a more specific and potent inhibitor of amino acid transport.

Physicochemical Properties

α-(Methylamino)isobutyric acid is a white, crystalline solid with a high melting point, reflecting its zwitterionic nature at physiological pH. It is soluble in water.[7] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of α-(Methylamino)isobutyric acid

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Property	Value	Reference(s)
Molecular Formula	C5H11NO2	[1]
Molecular Weight	117.15 g/mol	
CAS Number	2566-34-9	
Melting Point	>300 °C	
Appearance	White crystalline powder	
Solubility	Soluble in water	[7]
pKa (carboxyl)	~2.36 (estimated based on AIB)	[2]
pKa (amino)	~10.21 (estimated based on AIB)	[2]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the first synthesis of α-(Methylamino)isobutyric acid is not readily available, a plausible and adaptable method can be derived from the well-established Strecker synthesis of its precursor, α-aminoisobutyric acid, followed by N-methylation.[6]

Proposed Synthesis of α-(Methylamino)isobutyric Acid

This proposed two-step synthesis adapts the Strecker synthesis for α-aminoisobutyric acid, followed by a reductive amination step for N-methylation.

Step 1: Synthesis of α-Aminoisobutyric Acid (adapted from Clarke & Bean)[6]

- Materials: Acetone, ammonium chloride, sodium cyanide, ether, methyl alcohol, 48% hydrobromic acid, pyridine.
- Procedure:
  - In a round-bottomed flask, a solution of ammonium chloride in water is cooled in an ice bath.

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- A solution of acetone in ether is added with stirring, followed by a solution of sodium cyanide in water.
- The reaction mixture is stirred and then allowed to stand overnight.
- The ether layer is separated, and the aqueous layer is extracted with ether. The combined ether extracts are distilled to yield acetone cyanohydrin.
- The acetone cyanohydrin is dissolved in methyl alcohol, cooled, and saturated with ammonia gas. The mixture is allowed to stand for several days.
- The excess ammonia and methyl alcohol are removed, and the residue is refluxed with hydrobromic acid.
- The hydrobromic acid is removed under reduced pressure, and the residue is dissolved in methyl alcohol.
- Pyridine is added to precipitate the free α-aminoisobutyric acid, which is then collected by filtration, washed with methyl alcohol, and dried.

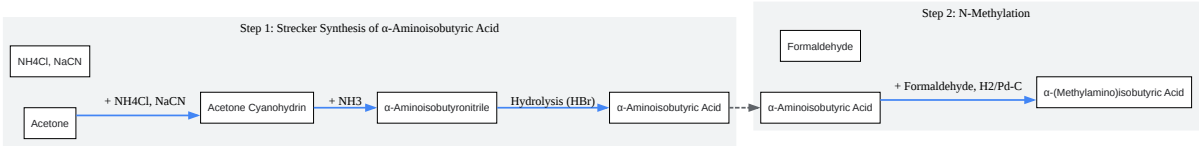
Step 2: N-methylation of α-Aminoisobutyric Acid (Reductive Amination)

- Materials: α-Aminoisobutyric acid, formaldehyde (aqueous solution), hydrogen gas, palladium on carbon (Pd/C) catalyst, methanol.
- Procedure:
  - α-Aminoisobutyric acid is dissolved in methanol in a hydrogenation vessel.
  - An aqueous solution of formaldehyde is added to the mixture.
  - A catalytic amount of palladium on carbon is added.
  - The vessel is flushed with hydrogen gas and the reaction is stirred under a hydrogen atmosphere at room temperature.
  - The reaction progress is monitored by thin-layer chromatography (TLC).

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- Upon completion, the catalyst is removed by filtration through celite.
- The solvent is removed under reduced pressure to yield crude α-(Methylamino)isobutyric acid.
- The product can be further purified by recrystallization from a suitable solvent system (e.g., water/ethanol).

Experimental Workflow for Synthesis



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Caption: Proposed two-step synthesis of α-(Methylamino)isobutyric acid.

Biological Activity and Signaling Pathways

The primary and most well-characterized biological activity of α-(Methylamino)isobutyric acid is its role as a selective competitive inhibitor of the System A neutral amino acid transporter, with a particular affinity for the SNAT2 isoform.[3][4] By blocking this transporter, **MeAIB** effectively mimics a state of amino acid starvation for the cell, leading to a cascade of downstream signaling events.

Inhibition of System A Transport

System A is a sodium-dependent transport system responsible for the uptake of small, neutral amino acids. SNAT2, a key member of this system, is ubiquitously expressed and plays a

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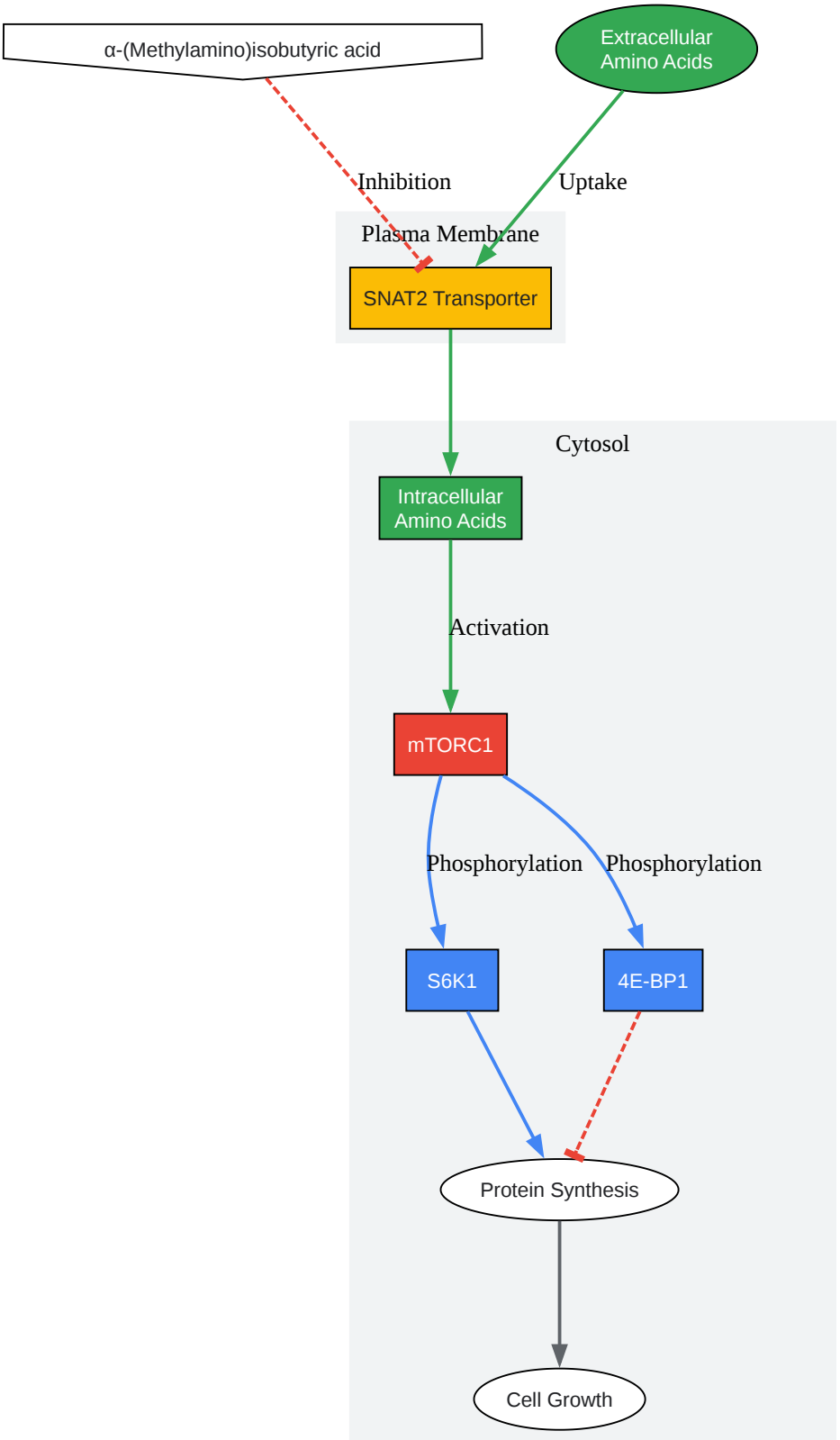
critical role in supplying amino acids for protein synthesis and cell growth. **MeAIB** competes with endogenous substrates for binding to SNAT2, thereby preventing their cellular uptake.[4]

Modulation of the mTOR Signaling Pathway

The mammalian target of rapamycin (mTOR) is a serine/threonine kinase that acts as a central regulator of cell growth, proliferation, and metabolism. mTOR forms two distinct complexes, mTORC1 and mTORC2. mTORC1 is particularly sensitive to amino acid availability.

Inhibition of SNAT2 by **MeAIB** leads to a depletion of intracellular amino acid pools, which in turn inhibits the activation of mTORC1.[8] The mechanism of mTORC1 activation by amino acids is complex, involving the Rag GTPases and the recruitment of mTORC1 to the lysosomal surface.[9] Amino acid sufficiency promotes the GTP-loading of RagA/B, which then recruits mTORC1 to the lysosome where it can be activated by Rheb. When **MeAIB** blocks amino acid influx via SNAT2, this activation cascade is disrupted, leading to the dephosphorylation and inactivation of mTORC1's downstream effectors, such as S6 kinase 1 (S6K1) and eukaryotic initiation factor 4E-binding protein 1 (4E-BP1).[8] The inactivation of these effectors results in a global reduction in protein synthesis and cell growth.

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Caption: Inhibition of SNAT2 by **MeAIB** disrupts mTORC1 signaling.

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Applications in Research

The specific inhibitory action of **MeAIB** on System A transport has made it a widely used tool in various areas of biomedical research:

- Cancer Biology: Many cancer cells exhibit upregulated amino acid transport to fuel their rapid growth and proliferation. **MeAIB** is used to study the reliance of cancer cells on System A transport and to explore the potential of targeting this pathway for cancer therapy.[10]
- Neuroscience: System A transporters are involved in the regulation of neurotransmitter levels in the brain. **MeAIB** is employed to investigate the role of these transporters in neuronal function and in pathological conditions such as epilepsy.[10]
- Metabolic Research: **MeAIB** is used to probe the role of amino acid transport in metabolic processes, including insulin signaling and glucose metabolism in skeletal muscle and other tissues.[10]

Conclusion

α-(Methylamino)isobutyric acid is a powerful and specific pharmacological tool for the investigation of System A amino acid transport and its downstream signaling consequences. Its ability to selectively inhibit SNAT2 has provided invaluable insights into the role of amino acid availability in regulating fundamental cellular processes, most notably the mTOR signaling pathway. This technical guide has provided a comprehensive overview of the history, synthesis, properties, and biological activity of **MeAIB**, with the aim of facilitating its effective use in research and drug development. As our understanding of the intricate roles of amino acid transporters in health and disease continues to grow, the importance of specific inhibitors like **MeAIB** is set to increase, paving the way for new therapeutic strategies targeting these essential cellular gateways.

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